

# comparison of tributyltin effects in vertebrates and invertebrates

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## Compound Focus: Tributyltin hydroxide

CAS No.: 80883-02-9

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## Tributyltin (TBT): A Comparative Overview

**Tributyltin (TBT)** is a highly toxic organotin compound that was historically used in antifouling paints for ships. Despite a global ban in 2008, its persistence in aquatic environments continue to cause adverse effects in wildlife [1] [2] [3].

The table below summarizes the core differences in its effects on vertebrates and invertebrates.

Feature	Invertebrates	Vertebrates
<b>Primary Toxicological Focus</b>	Endocrine disruption, reproductive impairment, and population-level effects [1] [3].	Metabolic disruption (obesogen), endocrine disruption, and general toxicity [3] [4].
<b>Key Phenotypic Effects</b>	<b>Imposex</b> (development of male sex characteristics in females) in mollusks (e.g., dogwhelks, oysters); disruption of molting and lipid metabolism in crustaceans [1] [2] [4].	<b>Adipogenesis</b> (promotion of fat storage); disruption of lipid and glucose homeostasis; reproductive toxicity [4].

Feature	Invertebrates	Vertebrates
<b>Primary Molecular Targets</b>	Aromatase inhibition; interaction with Retinoid X Receptor (RXR) and ecdysone signaling pathways [1] [4].	Activation of <b>Nuclear Receptors</b> PPAR $\gamma$ and RXR, which are master regulators of adipocyte (fat cell) differentiation [4].
<b>Sensitivity</b>	Extremely high; significant sublethal effects observed at parts-per-trillion (ng/L) concentrations in sensitive mollusks [1] [5].	Generally lower; chronic effects typically observed at higher concentrations [5].

## Detailed Experimental Data and Protocols

The following tables provide a summary of quantitative findings and the methodologies from key experimental studies.

**Table 1: Experimental Effects in Invertebrates**

Species	Concentration	Exposure Duration	Key Observed Effects	Experimental Context
<b>Blue Crab</b> ( <i>Callinectes sapidus</i> ) [2]	100 & 1000 ng/L	7 days	↑ Hemolymph glucose & lactate; ↓ total cholesterol & proteins; ↑ oxidative stress (↑ ROS, ↓ GSH) [2].	Laboratory exposure in 10‰ salinity water; semi-static system; metabolites measured in hemolymph with commercial kits [2].
<b>Water Flea</b> ( <i>Daphnia magna</i> ) [4]	0.1 & 1 $\mu$ g/L ( $\approx$ 100 & 1000 ng/L)	From <4-8h old neonates through adolescent instar	Disruption of lipid dynamics; accumulation of triacylglycerols in adults; impaired transfer to eggs; reduced fitness in offspring [4].	Life-history analysis; lipid droplets quantified with Nile red staining; lipidomics via UPLC-TOF; gene expression via qRT-PCR [4].

Species	Concentration	Exposure Duration	Key Observed Effects	Experimental Context
Clams & Oysters [5]	10–50 ng/L	Chronic (embryo-larval development)	Significant sublethal effects on growth and development [5].	Laboratory studies on developmental stages; endpoints included metamorphosis, hatching, and growth reduction [5].

Table 2: Experimental Effects in Vertebrates & Key Mechanisms

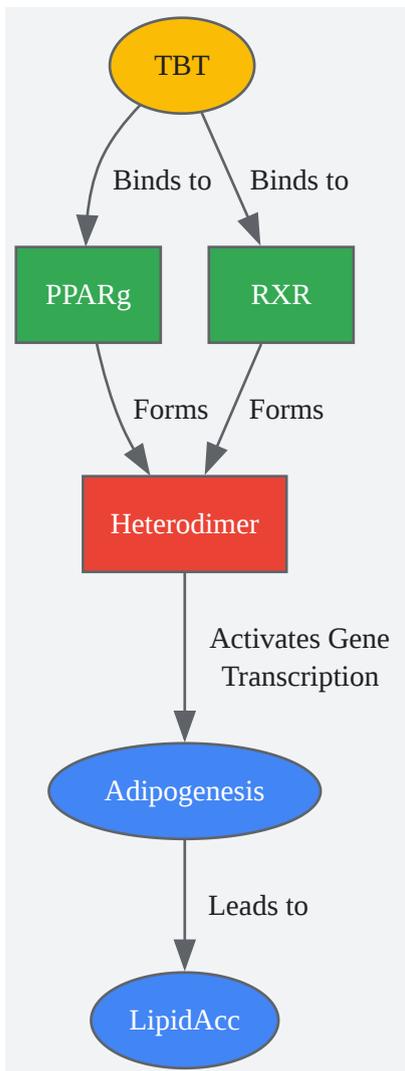
Aspect	Findings	Experimental Context
Sensitivity	Fish and crab larvae were most tolerant, with notable effects at >1 µg/L (ppb) [5].	Comparative laboratory studies on developmental stages of fish (e.g., grunion) and crustaceans [5].
Molecular Mechanism	TBT is a high-affinity ligand for <b>RXR</b> and <b>PPAR<math>\gamma</math></b> receptors, activating adipocyte differentiation and promoting lipid accumulation [4].	Based on mechanistic studies in mammalian models and zebrafish; TBT identified as an "obesogen" by activating master regulators of fat cell formation [4].

## Visualizing Key Signaling Pathways

The following diagrams, generated using Graphviz, illustrate the core molecular pathways through which TBT disrupts physiology in vertebrates and invertebrates.

### TBT in Vertebrates: The Obesogen Pathway

This diagram shows how TBT promotes fat cell formation in vertebrates by activating key nuclear receptors.

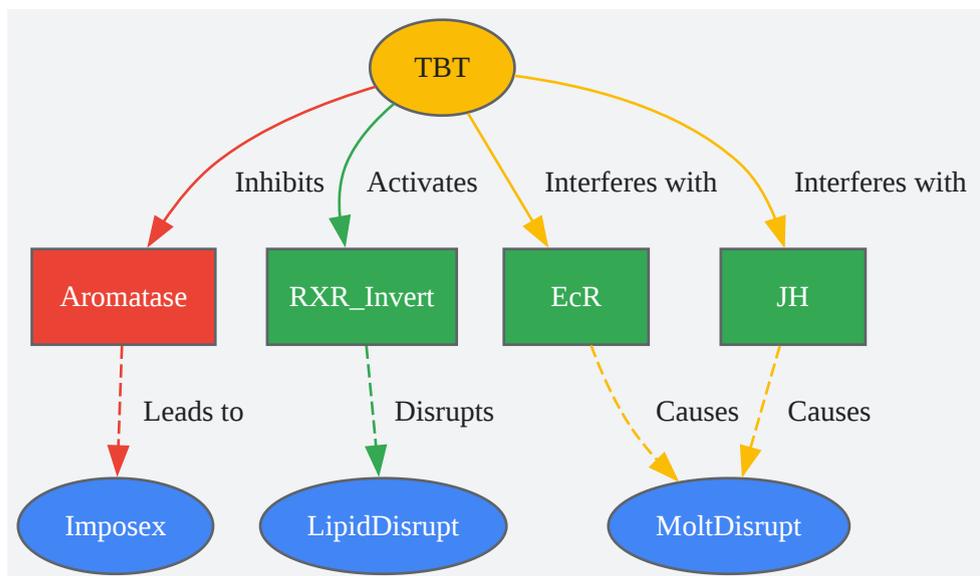


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In vertebrates, TBT acts as an **obesogen** by directly binding to and activating the nuclear receptors **PPAR $\gamma$**  (Peroxisome Proliferator-Activated Receptor Gamma) and its partner **RXR** (Retinoid X Receptor) [4]. This activated receptor complex (heterodimer) then triggers the transcription of genes that drive adipogenesis—the formation of fat cells—leading to the accumulation of lipids [4].

## TBT in Invertebrates: Endocrine and Metabolic Disruption

This diagram illustrates the multiple pathways disrupted by TBT in invertebrates, leading to reproductive and metabolic defects.



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In invertebrates, TBT's mechanism is more multifaceted:

- **In Mollusks:** TBT potently **inhibits aromatase**, a key enzyme that converts testosterone to estrogen. This disruption in hormone balance leads to **imposex** in female gastropods, a condition where male sexual organs are superimposed, often causing infertility and population decline [1].
- **In Crustaceans:** TBT **activates the RXR** receptor [4]. Since crustacean RXR partners with the Ecdysone Receptor (EcR) to regulate molting and with Juvenile Hormone (JH) pathways, this disruption impairs **lipid metabolism, molting, and reproduction** [4].

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To cite this document: Smolecule. [comparison of tributyltin effects in vertebrates and invertebrates].

Smolecule, [2026]. [Online PDF]. Available at:

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